Application Notes and Protocols for 306Oi10 Administration in Mouse Models

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Compound of Interest

Compound Name:	*306Oi10*
Cat. No.:	*B10828989*

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Introduction

306Oi10 is a potent, branched-tail ionizable lipid designed for the formulation of lipid nanoparticles (LNPs) to deliver messenger RNA (mRNA) in vivo.[1] These LNPs have demonstrated high efficacy in delivering mRNA to various cell types, particularly in the liver, making them a valuable tool for research in gene therapy, protein replacement, and vaccine development.[1][2] The **306Oi10** lipid contains four ester groups, which are believed to confer biodegradability and enhance its biocompatibility compared to lipids with fewer or no degradable groups.[1] This document provides detailed protocols and quantitative data for the administration of **306Oi10**-formulated LNPs in mouse models, based on preclinical research findings.

Mechanism of Action

The high potency of **306Oi10** LNPs is attributed to its chemical structure, which allows it to become strongly positively charged in the acidic environment of a late endosome (pH ~5).[1] This charge facilitates the disruption of the endosomal membrane, enabling the encapsulated mRNA to escape into the cytoplasm where it can be translated into the protein of interest.

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Following intravenous administration, **306Oi10** LNPs primarily accumulate in the liver, where they efficiently transfect hepatocytes, Kupffer cells, and endothelial cells with high efficiency (86-88%).[1]

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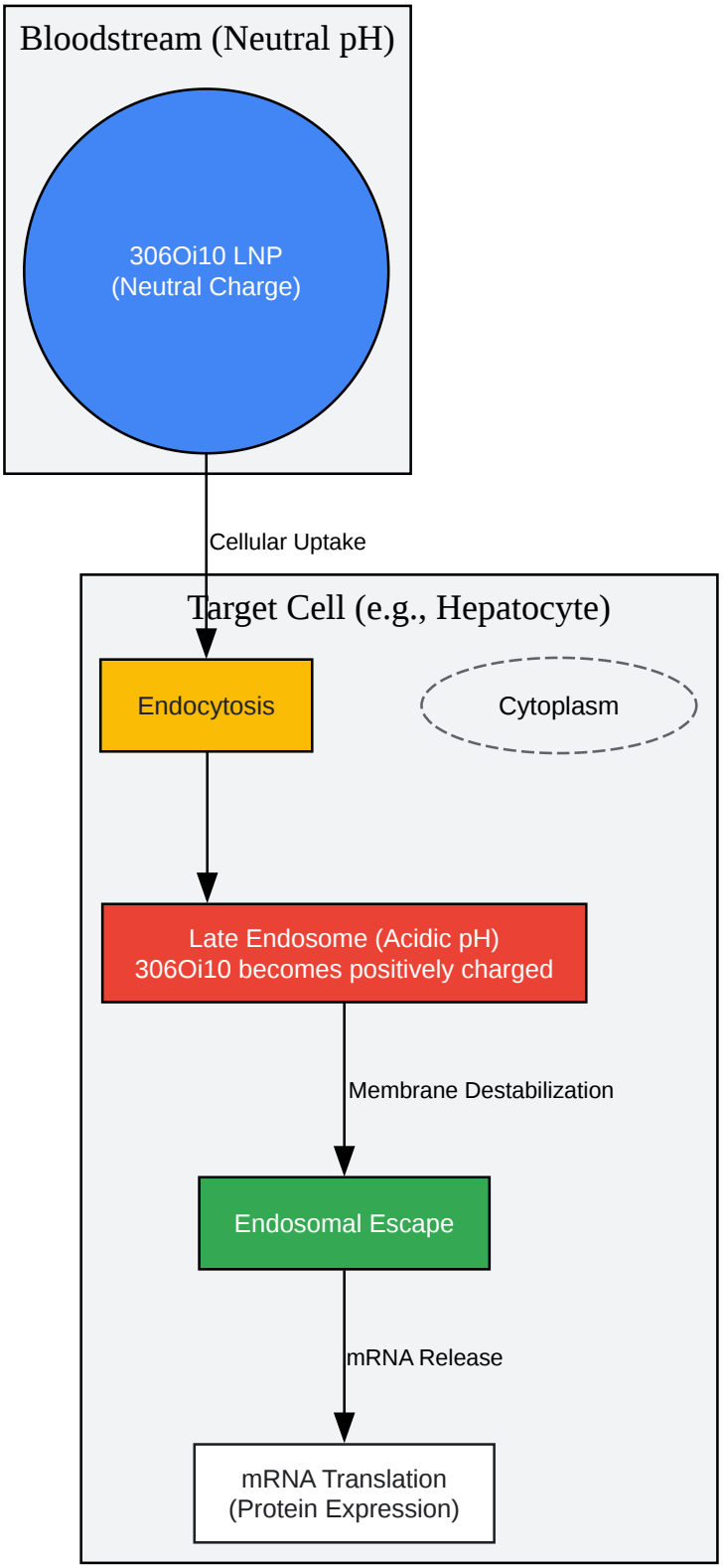

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Fig. 1: Proposed mechanism of **306Oi10** LNP cellular uptake and mRNA release.

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Quantitative Data Summary

The following tables summarize key quantitative parameters from studies involving **306Oi10** LNP administration in various mouse models.

Table 1: Summary of **306Oi10** LNP Administration Parameters in Mouse Models

Parameter	C57BL/6 Mice	Ai9 (Reporter) Mice	CD-1 (Pregnant) Mice
Administration Route	Tail Vein (Intravenous)[1], Intraperitoneal[3]	Tail Vein (Intravenous)[1]	Intravenous[4]
mRNA Cargo	Firefly Luciferase, mCherry, Erythropoietin (EPO)[1]	Cas9 mRNA & sgRNA (targeting LoxP)[1]	Firefly Luciferase[4], Cre Recombinase[4]
Dosage (IV)	0.5 mg/kg (single mRNA)[1], 1.0 mg/kg (total for 3 mRNAs)[1]	1.6 mg/kg Cas9 mRNA + 0.4 mg/kg sgRNA[1]	Dose-dependent studies conducted[4]
Vehicle/Formulation	Lipid Nanoparticle (LNP)	Lipid Nanoparticle (LNP)	Lipid Nanoparticle (LNP)
Observation Period	1 to 48 hours[1]	72 hours[1]	4 hours post-injection[4]

Table 2: Biodistribution and Efficacy of **306Oi10** LNPs (Intravenous Administration)

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Organ/Cell Type	Efficacy Metric	Time Point	Result
Liver	Luciferase Expression	6 hours	>3-fold higher than MC3 LNPs, >20-fold higher than C12-200 LNPs.[1]
Peak Protein Expression	6 hours	Expression peaked at 6 hours post-injection.[1]	
Transfection Efficiency	24 hours	86-88% of hepatocytes, Kupffer cells, and endothelial cells.[1]	
Spleen	Luciferase/mCherry Expression	6 hours	Expression detected.[1]
Placenta	Luciferase Expression	4 hours	Dose-dependent delivery observed.[4]
Cell-Specific Delivery	-	Transfects trophoblasts, endothelial cells, and immune cells.[4]	
Fetus	Luciferase Expression	4 hours	No observable signal.[4]
Serum	Erythropoietin (EPO) Level	6 hours	>10-fold increase over baseline.[1]

Experimental Protocols

Protocol 1: Intravenous Administration of **306Oi10**-LNP-mRNA

This protocol details the standard procedure for administering **306Oi10** LNPs via tail vein injection to mice for evaluating reporter gene expression.

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Materials:

- **306Oi10** LNP-encapsulated mRNA (e.g., Firefly Luciferase)
- Sterile, pyrogen-free phosphate-buffered saline (PBS)
- C57BL/6 mice (or other appropriate strain)
- Mouse restrainer
- 27-30 gauge insulin syringes
- Warming lamp or pad

Procedure:

- Preparation: Thaw the **306Oi10** LNP-mRNA formulation on ice. Dilute the formulation to the desired final concentration (e.g., for a 0.5 mg/kg dose) using sterile PBS. Keep on ice until use.
- Animal Handling: Place the mouse under a warming lamp for 5-10 minutes to dilate the lateral tail veins.
- Restraint: Secure the mouse in an appropriate restrainer, ensuring the tail is accessible.
- Injection: Swab the tail with an alcohol pad. Identify one of the lateral tail veins. Using a 27-30 gauge syringe, carefully insert the needle into the vein at a shallow angle.
- Administration: Slowly inject the prepared LNP solution (typically 100-200 µL). Successful injection is indicated by the absence of a subcutaneous bleb and clear passage of the solution into the vein.
- Post-Injection Monitoring: Return the mouse to its cage and monitor for any immediate adverse reactions.
- Euthanasia and Harvest: At the designated time point (e.g., 6 hours for peak expression), euthanize the mouse according to approved institutional protocols.[1] Organs can then be harvested for further analysis.

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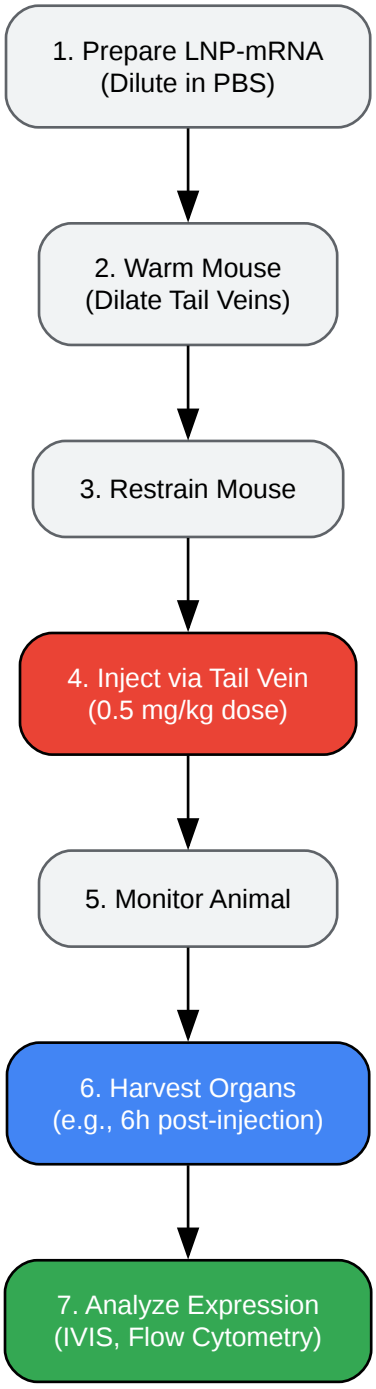

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Fig. 2: Workflow for a typical in vivo mRNA expression study.

Protocol 2: In Vivo Bioluminescence Imaging

This protocol is used to quantify the expression of a luciferase reporter gene delivered by **306Oi10** LNPs.

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Materials:

- Mice treated with **306Oi10** LNP-Luciferase mRNA (from Protocol 1)
- D-luciferin substrate solution (e.g., 30 mg/mL in sterile PBS)
- In Vivo Imaging System (IVIS) or similar bioluminescence imager
- Anesthesia machine (e.g., isoflurane)

Procedure:

- Substrate Administration: At the desired time point (e.g., 6 hours post-LNP injection), administer D-luciferin to the mouse via intraperitoneal (IP) injection. A typical dose is 130 µL of a 30 mg/mL solution.[1]
- Anesthesia: Anesthetize the mouse using isoflurane (or other appropriate anesthetic) and place it inside the imaging chamber.
- Imaging: Wait approximately 15 minutes after luciferin injection for substrate distribution.[1] Acquire bioluminescence images using the IVIS.
- Ex Vivo Analysis (Optional): Following in vivo imaging, euthanize the mouse. Harvest major organs (liver, spleen, lungs, etc.) and arrange them in the imaging chamber for ex vivo imaging to determine organ-specific signal.[1]
- Data Quantification: Use the accompanying software to draw regions of interest (ROIs) around the whole animal or specific organs and quantify the total luminescent flux (photons/second).

Protocol 3: Gene Editing in Ai9 Reporter Mice

This protocol describes the use of **306Oi10** LNPs to co-deliver Cas9 mRNA and a single guide RNA (sgRNA) to induce Cre-Lox recombination in Ai9 reporter mice, leading to tdTomato fluorescence.

Materials:

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- Ai9 mice (carry a LoxP-flanked STOP cassette preceding a tdTomato reporter gene)
- **306Oi10** LNPs co-encapsulating Cas9 mRNA and an sgRNA targeting the LoxP sites
- Fluorescence microscope or flow cytometer

Procedure:

- LNP Administration: Administer the **306Oi10** LNP formulation containing Cas9 mRNA (e.g., 1.6 mg/kg) and sgRNA (e.g., 0.4 mg/kg) to Ai9 mice via tail vein injection.[1]
- Incubation Period: Allow sufficient time for transcription, translation, and gene editing to occur. Successful editing is typically assessed 72 hours post-injection.[1]
- Tissue Harvest: At 72 hours, euthanize the mice and harvest organs of interest, particularly the liver.[1]
- Fluorescence Analysis:
  - Imaging: Image the harvested organs using an appropriate fluorescence imaging system (e.g., IVIS with fluorescence module) to detect tdTomato expression.[1]
  - Flow Cytometry: To quantify editing at the cellular level, prepare single-cell suspensions from the harvested tissue (e.g., liver). Analyze the cells using a flow cytometer to determine the percentage of tdTomato-positive cells.[1]

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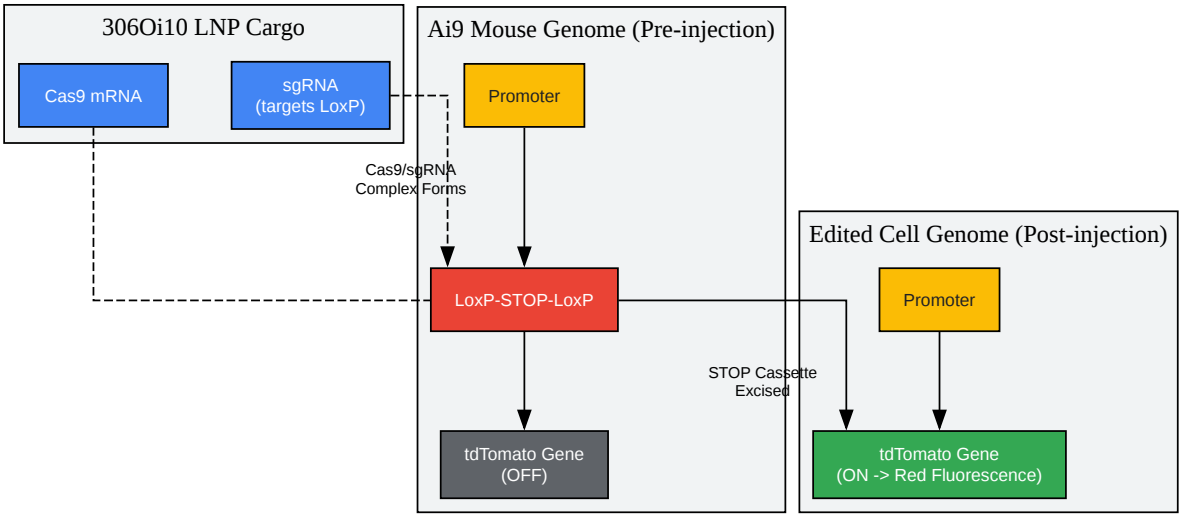

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Fig. 3: Logic of gene editing validation in Ai9 reporter mice.

Safety and Toxicology

Studies have shown that **306Oi10** LNPs are generally well-tolerated and are considered "immunoquiescent."[1][4]

- Inflammatory Response: At a dose of 0.5 mg/kg mRNA, **306Oi10** LNPs did not induce significant levels of serum cytokines TNFα or IL-6.[1]
- Repeat Dosing: The potency of **306Oi10** LNPs was maintained upon a repeat intravenous dose administered one month after the initial injection.[1]
- Placental Safety: In pregnant mouse models, immunoquiescent LNPs like **306Oi10** did not alter the fraction of immune cells in the placenta, unlike more immunogenic LNP formulations.[4]

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Researchers should always conduct their own toxicology assessments appropriate for their specific mouse model and experimental endpoint, including monitoring animal weight, behavior, and performing histological analysis of key organs.

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- To cite this document: BenchChem. [Application Notes and Protocols for 306Oi10 Administration in Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10828989/docs#application-notes-and-protocols-for-306oi10-administration-in-mouse-models]

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